

An In-depth Technical Guide to Buclizine Hydrochloride: Molecular Structure and Function

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Compound of Interest

Compound Name: *Buclizine*

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Abstract

Buclizine hydrochloride is a first-generation piperazine H1-antihistamine with additional anticholinergic, antiemetic, and central nervous system depressant properties. This technical guide provides a comprehensive overview of its molecular structure, physicochemical properties, and multifaceted pharmacological functions. Detailed experimental protocols for its analysis and evaluation, alongside a review of its mechanism of action, pharmacokinetics, and clinical applications, are presented to serve as a valuable resource for professionals in pharmaceutical research and development.

Molecular Structure and Physicochemical Properties

Buclizine hydrochloride is the dihydrochloride salt of **buclizine**. Its chemical structure is characterized by a central piperazine ring substituted with a (4-chlorophenyl)(phenyl)methyl group at one nitrogen and a (4-tert-butylphenyl)methyl group at the other.

Chemical and Physical Properties

Property	Value	Reference
Chemical Name	1-[(4-tert-butylphenyl)methyl]-4-[(4-chlorophenyl)-phenylmethyl]piperazine;dihydrochloride	[1]
Molecular Formula	C ₂₈ H ₃₅ Cl ₃ N ₂	[1]
Molecular Weight	505.9 g/mol	[1]
CAS Number	129-74-8	[1]
Appearance	White to slightly yellowish, crystalline powder	[2]
Melting Point	230-240°C	[3]
Solubility	Slightly soluble in Chloroform, DMSO (heated), and Methanol	[3]

Mechanism of Action and Pharmacodynamics

Bucizine hydrochloride's primary mechanism of action involves the competitive antagonism of histamine H1 receptors. Its therapeutic effects as an antiemetic and antvertigo agent are attributed to its activity in the central nervous system, particularly in the vomiting center and the vestibular system.

Antihistaminic Activity

As an H1 receptor antagonist, **bucizine** blocks the effects of histamine, a key mediator in allergic reactions. This action helps to alleviate symptoms such as itching, sneezing, and rhinorrhea. The antagonism of H1 receptors in the central nervous system also contributes to its sedative effects.[4]

Antiemetic and Antivertigo Effects

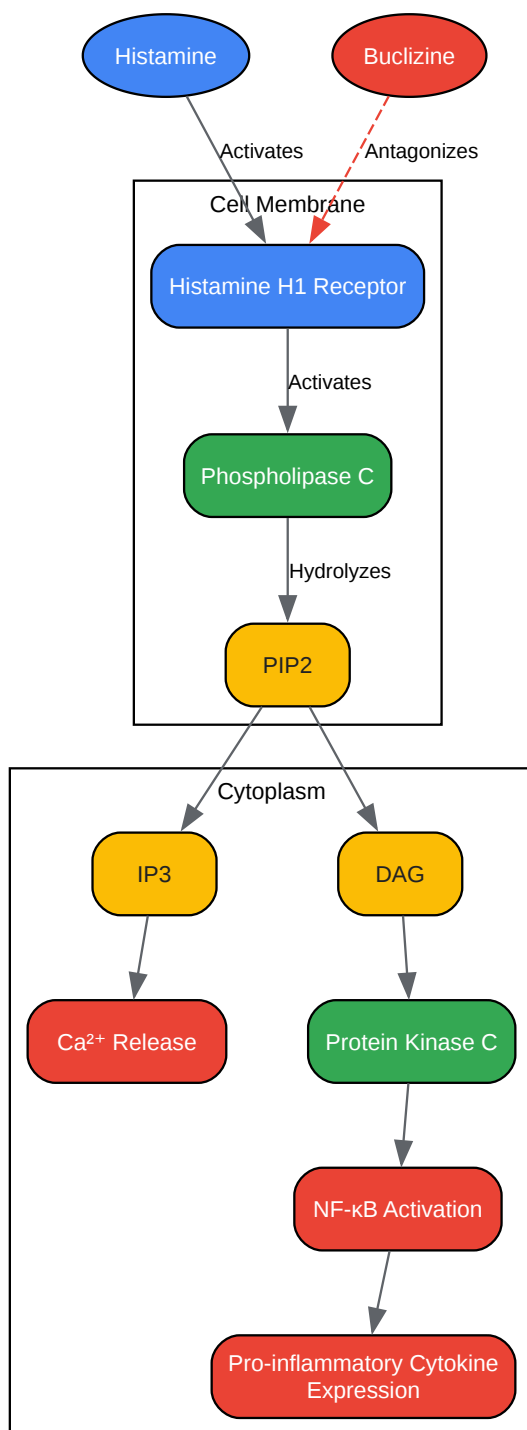
The antiemetic properties of **bucizine** hydrochloride are mediated through its antagonist activity at both H1 and muscarinic receptors within the chemoreceptor trigger zone (CTZ) and

the vomiting center in the brainstem.[5][6][7] By blocking these receptors, **buclizine** effectively suppresses the signaling pathways that lead to nausea and vomiting, particularly in the context of motion sickness. It also depresses labyrinthine excitability and vestibular stimulation.[8][9]

Appetite Stimulation

Buclizine hydrochloride has been anecdotally reported and used as an appetite stimulant, particularly in pediatric populations.[10] The exact mechanism for this orexigenic effect is not well-established but is thought to be related to its central antihistaminic and anticholinergic actions.[10] However, robust, recent clinical evidence supporting this indication is limited, and its use for this purpose is considered off-label in many regions.[11][12]

Signaling Pathway of **Buclizine** Hydrochloride's Antihistaminic Action



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Caption: Antagonistic action of **Buclizine** on the Histamine H1 receptor signaling pathway.

Pharmacokinetics

Detailed pharmacokinetic data for **buclizine** hydrochloride in humans is not extensively available in recent literature. It is reported to be readily absorbed after oral administration.^[9] Some pharmacokinetic parameters have been reported for its combination product, indicating a time to maximum concentration (Tmax) of 3 hours and an elimination half-life of approximately 15 hours.

Experimental Protocols

Stability-Indicating HPLC Method for Buclizine Hydrochloride

A validated high-performance liquid chromatography (HPLC) method is crucial for the quality control of **buclizine** hydrochloride in pharmaceutical formulations.

Chromatographic Conditions:^[13]^[14]

- Column: C18 (e.g., GraceAlpha C18, 250 x 4.6 mm, 5µm)
- Mobile Phase: Methanol:Water (80:20 v/v), pH adjusted to 2.6 with phosphoric acid.
- Flow Rate: 1.0 mL/min
- Detection: UV at 230 nm
- Injection Volume: 20 µL
- Temperature: Ambient

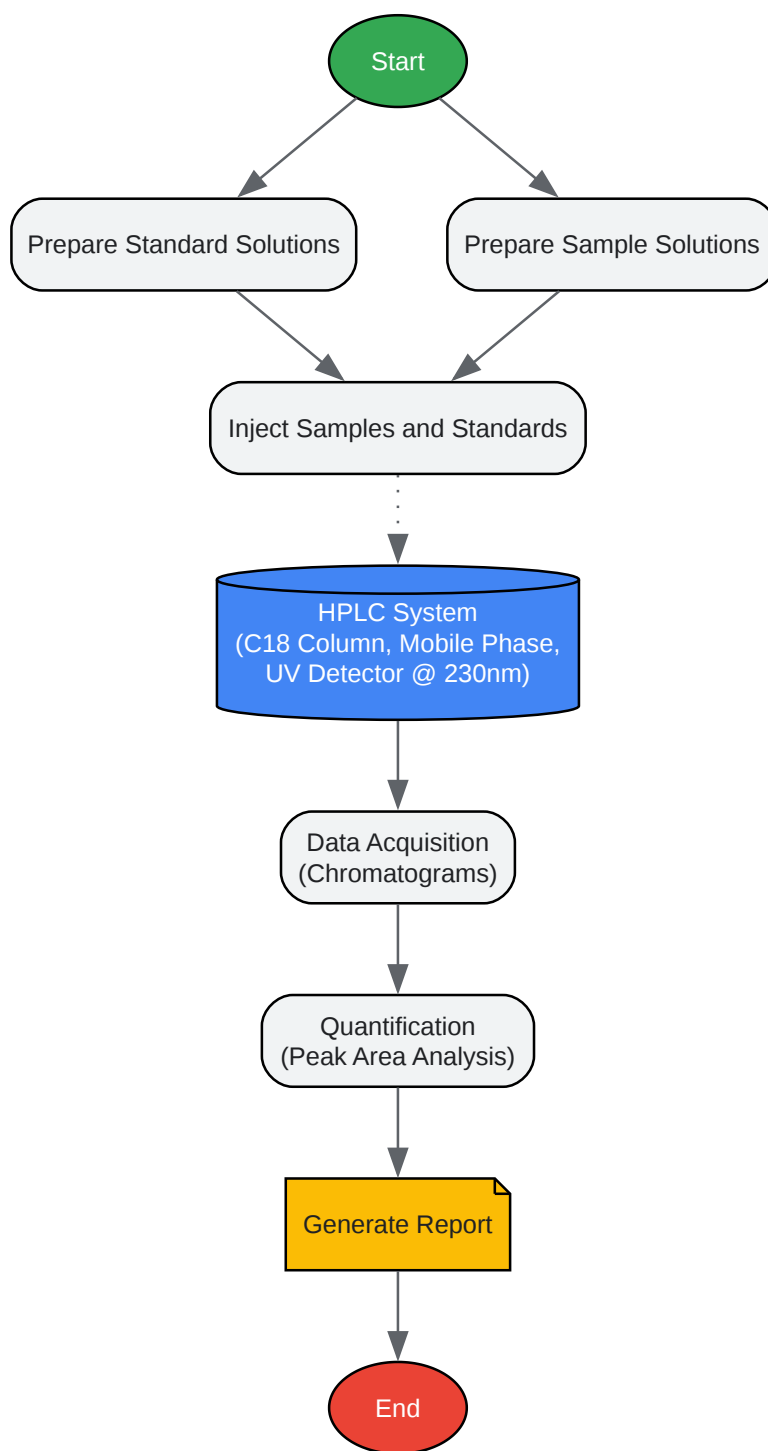
Standard Solution Preparation:^[13]

- Prepare a stock solution of **buclizine** hydrochloride reference standard (1 mg/mL) in the mobile phase.
- Prepare working standards by diluting the stock solution with the mobile phase to achieve concentrations within the linear range (e.g., 0.5 to 24 µg/mL).

Sample Preparation (Tablets):^[13]

- Weigh and finely powder 20 tablets.
- Accurately weigh a portion of the powder equivalent to 50 mg of **buclizine** hydrochloride and transfer to a 50 mL volumetric flask.
- Add approximately 30 mL of mobile phase and sonicate for 45 minutes.
- Dilute to volume with the mobile phase and filter through a 0.45 μm membrane filter.
- Further dilute the filtrate with the mobile phase to a final concentration within the calibrated range.

Experimental Workflow for HPLC Analysis



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Caption: Workflow for the HPLC analysis of **Buclizine** Hydrochloride.

Radioligand Binding Assay for H1 Receptor Affinity

This protocol provides a general framework for determining the binding affinity of **buclizine** hydrochloride to the histamine H1 receptor.

Materials:[\[1\]](#)[\[15\]](#)[\[16\]](#)

- Radioligand: [³H]mepyramine (a selective H1 antagonist)
- Membrane Preparation: Homogenates from cells or tissues expressing the human H1 receptor.
- Assay Buffer: e.g., 50 mM Tris-HCl, pH 7.4
- Non-specific Binding Control: A high concentration of a non-radiolabeled H1 antagonist (e.g., mianserin).
- Test Compound: **Buclizine** hydrochloride at various concentrations.
- Filtration System: Glass fiber filters and a cell harvester.
- Scintillation Counter

Procedure:[\[1\]](#)[\[15\]](#)

- Incubate the membrane preparation with a fixed concentration of [³H]mepyramine and varying concentrations of **buclizine** hydrochloride in the assay buffer.
- For determining non-specific binding, incubate the membrane preparation and radioligand with a high concentration of the non-labeled antagonist.
- Incubate at a specified temperature (e.g., 25°C) for a sufficient time to reach equilibrium.
- Terminate the binding reaction by rapid filtration through glass fiber filters.
- Wash the filters with ice-cold buffer to remove unbound radioligand.
- Measure the radioactivity retained on the filters using a scintillation counter.

- Calculate the specific binding at each concentration of **buclizine** hydrochloride by subtracting the non-specific binding from the total binding.
- Determine the IC₅₀ value (the concentration of **buclizine** hydrochloride that inhibits 50% of the specific binding of the radioligand) and subsequently calculate the K_i (inhibition constant).

Assessment of Antiemetic Efficacy in Animal Models

Animal models are essential for the preclinical evaluation of antiemetic drugs. The ferret and the house musk shrew (*Suncus murinus*) are commonly used species as they possess a vomiting reflex.[\[17\]](#)[\[18\]](#)[\[19\]](#)

General Protocol (Cisplatin-Induced Emesis in Ferrets):[\[18\]](#)[\[19\]](#)

- Acclimatize male ferrets to the experimental conditions.
- Administer **buclizine** hydrochloride or vehicle control at various doses via a suitable route (e.g., oral or intraperitoneal).
- After a predetermined pretreatment time, administer an emetogenic challenge, such as cisplatin (e.g., 5-10 mg/kg, i.p.).
- Observe the animals for a defined period (e.g., 4-6 hours) and record the latency to the first emetic episode (retching or vomiting) and the total number of emetic episodes.
- Compare the results between the **buclizine**-treated groups and the vehicle control group to determine the antiemetic efficacy.

Synthesis

The synthesis of **buclizine** can be achieved through various routes. One reported method involves the reaction of 1-(4-tert-butylbenzyl)piperazine with 1-chloro-4-[(4-chlorophenyl)(phenyl)methyl]benzene.[\[3\]](#) A detailed synthetic method for the intermediate 4-tert-butyl-benzyl-chloride has also been described.[\[20\]](#) The free base of **buclizine** can be obtained by treating the dihydrochloride salt with a base such as sodium hydroxide.[\[3\]](#)

Clinical Efficacy and Applications

Motion Sickness

Buclizine hydrochloride is clinically used for the prevention and treatment of nausea, vomiting, and dizziness associated with motion sickness.[8][9] Its efficacy is comparable to other first-generation antihistamines like meclizine.

Vertigo

It has also been used in the management of vertigo associated with disorders of the vestibular system.[8]

Appetite Stimulation

While historically used as an appetite stimulant, particularly in children, there is a lack of robust and current clinical trial data to support this indication.[10][11][12] Existing studies are often old, underpowered, and have methodological limitations.[11] Therefore, its use for this purpose should be approached with caution and is not a primary, evidence-based application.

Conclusion

Buclizine hydrochloride is a well-established H1-antihistamine with significant antiemetic and antivertigo properties. Its molecular structure and ability to antagonize both H1 and muscarinic receptors in the central nervous system underpin its primary therapeutic uses. While its application as an appetite stimulant persists anecdotally, this is not supported by strong, contemporary clinical evidence. The experimental protocols outlined in this guide provide a framework for the continued study and quality control of this compound. Further research is warranted to fully elucidate its pharmacokinetic profile and to rigorously evaluate its efficacy in all potential therapeutic areas.

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